

1-pyrenesulfonic acid sodium salt molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Pyrenesulfonic acid sodium salt

Cat. No.: B148716

[Get Quote](#)

An In-depth Technical Guide to **1-Pyrenesulfonic Acid Sodium Salt**: Core Properties

For researchers, scientists, and drug development professionals, a precise understanding of a compound's fundamental characteristics is paramount. This guide provides the core physicochemical properties of **1-pyrenesulfonic acid sodium salt**, a widely utilized fluorescent probe.

Physicochemical Properties

The essential quantitative data for **1-pyrenesulfonic acid sodium salt** are summarized in the table below. This information is critical for experimental design, solution preparation, and data analysis.

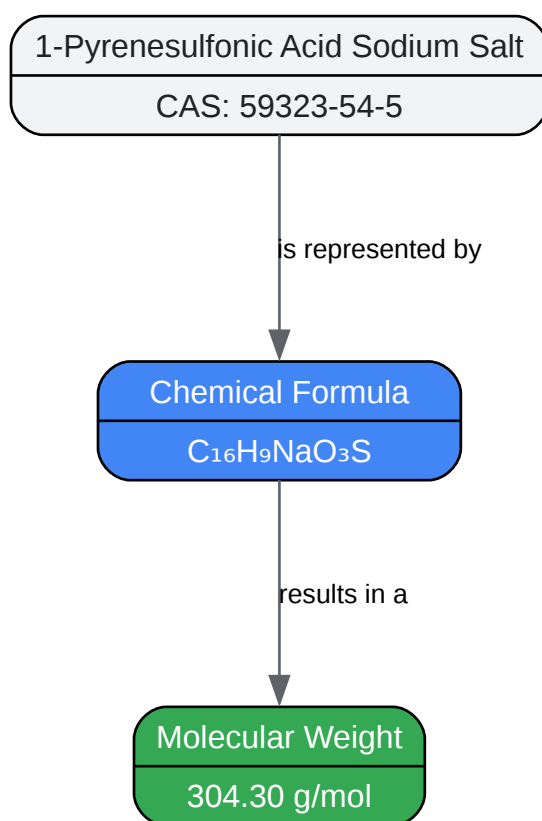
Property	Value	References
Molecular Formula	C ₁₆ H ₉ NaO ₃ S	[1][2][3][4][5][6]
Molecular Weight	304.30 g/mol	[1][2][4][5]
CAS Number	59323-54-5	[1][3][4]
Synonyms	Sodium 1-pyrenesulfonate, Sodium pyrene-1-sulfonate	[1][4][6]
Appearance	Solid, Pale Yellow Powder	[6]
Melting Point	233-236 °C	[6]

Experimental Protocols

Detailed experimental protocols for the determination of these properties are not available in the provided search results. These values are standard reference data typically determined using techniques such as mass spectrometry for molecular weight and elemental analysis for the molecular formula.

Logical Relationship of Core Properties

The following diagram illustrates the fundamental relationship between the compound's identity, its chemical formula, and its resulting molecular weight.



[Click to download full resolution via product page](#)

Figure 1: Relationship between chemical identity, formula, and molecular weight.

Applications

1-Pyrenesulfonic acid sodium salt is recognized for its utility as a fluorescent probe.[1][6][7] Its fluorescent properties make it a valuable tool in various research applications, including biochemical assays and cellular imaging.[5][8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. calpaclab.com [calpaclab.com]
- 4. clinivex.com [clinivex.com]
- 5. Buy 1-Pyrenesulfonic acid sodium salt | 59323-54-5 [smolecule.com]
- 6. PYRENE-1-SULFONIC ACID SODIUM SALT Two Chongqing Chemdad Co. , Ltd [chemdad.com]
- 7. PYRENE-1-SULFONIC ACID SODIUM SALT | 59323-54-5 [chemicalbook.com]
- 8. 1-Pyrenesulfonic acid (sodium) | Masstech Portal [masstechportal.org]
- To cite this document: BenchChem. [1-pyrenesulfonic acid sodium salt molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b148716#1-pyrenesulfonic-acid-sodium-salt-molecular-weight-and-formula\]](https://www.benchchem.com/product/b148716#1-pyrenesulfonic-acid-sodium-salt-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com